

troubleshooting FM 100 solubility and stability issues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FM 100

Cat. No.: B1171896

[Get Quote](#)

Technical Support Center: FM100 from Licorice Root

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with FM100, a fraction derived from licorice root (*Glycyrrhiza glabra*). The information provided here is intended to address common challenges related to the solubility and stability of this complex plant extract.

Frequently Asked Questions (FAQs)

Q1: What is FM100 and what are its primary components?

A1: FM100 is a fractionated extract from the root of *Glycyrrhiza glabra*, also known as licorice root. It has been noted for its anti-ulcer and gastric anti-secretory properties.^{[1][2]} While the exact proprietary composition of FM100 is not publicly detailed, licorice root extracts are complex mixtures containing over 400 compounds.^[3] The primary bioactive constituents are typically triterpene saponins and flavonoids.

Key components likely present in FM100 include:

- Glycyrrhizin: A major triterpenoid saponin responsible for the sweet taste and known for its anti-inflammatory effects.^[4]

- Glycyrrhetic Acid: The aglycone of glycyrrhizin, also pharmacologically active.[\[4\]](#)
- Glabridin: A prominent isoflavonoid with various reported biological activities.[\[3\]](#)[\[5\]](#)
- Other Flavonoids: Including liquiritin, licochalcone A, and others that contribute to the extract's overall bioactivity.[\[3\]](#)[\[6\]](#)

The presence of both polar compounds like glycyrrhizin and non-polar compounds like glabridin contributes to the challenges in solubility.[\[7\]](#)

Q2: I'm having trouble dissolving my FM100 extract. What solvents should I try?

A2: The solubility of licorice root fractions like FM100 is highly dependent on the polarity of the solvent, due to the mixture of polar and non-polar compounds. A systematic approach to solvent selection is recommended.

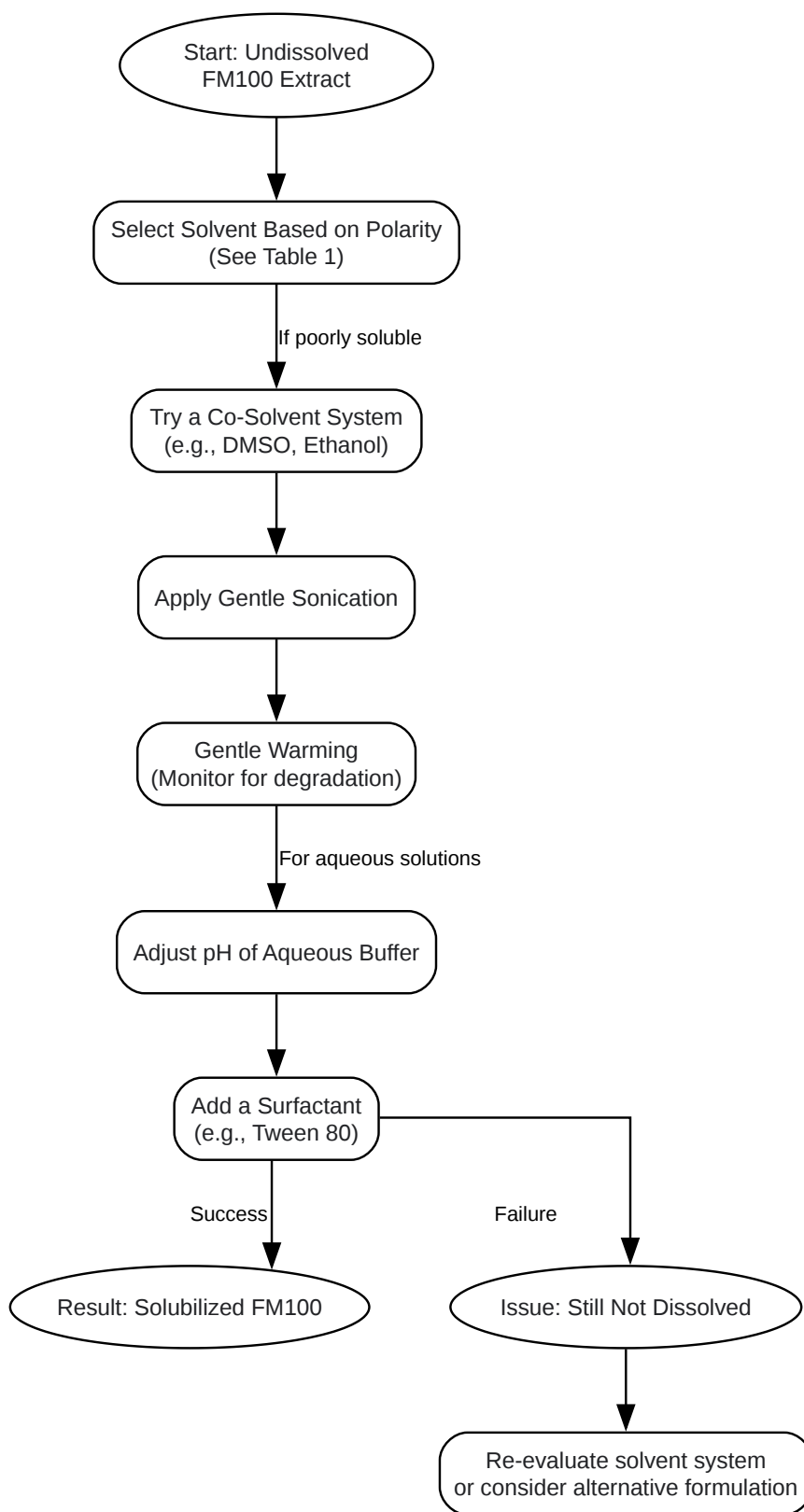
For general guidance on the solubility of key licorice compounds, refer to the table below.

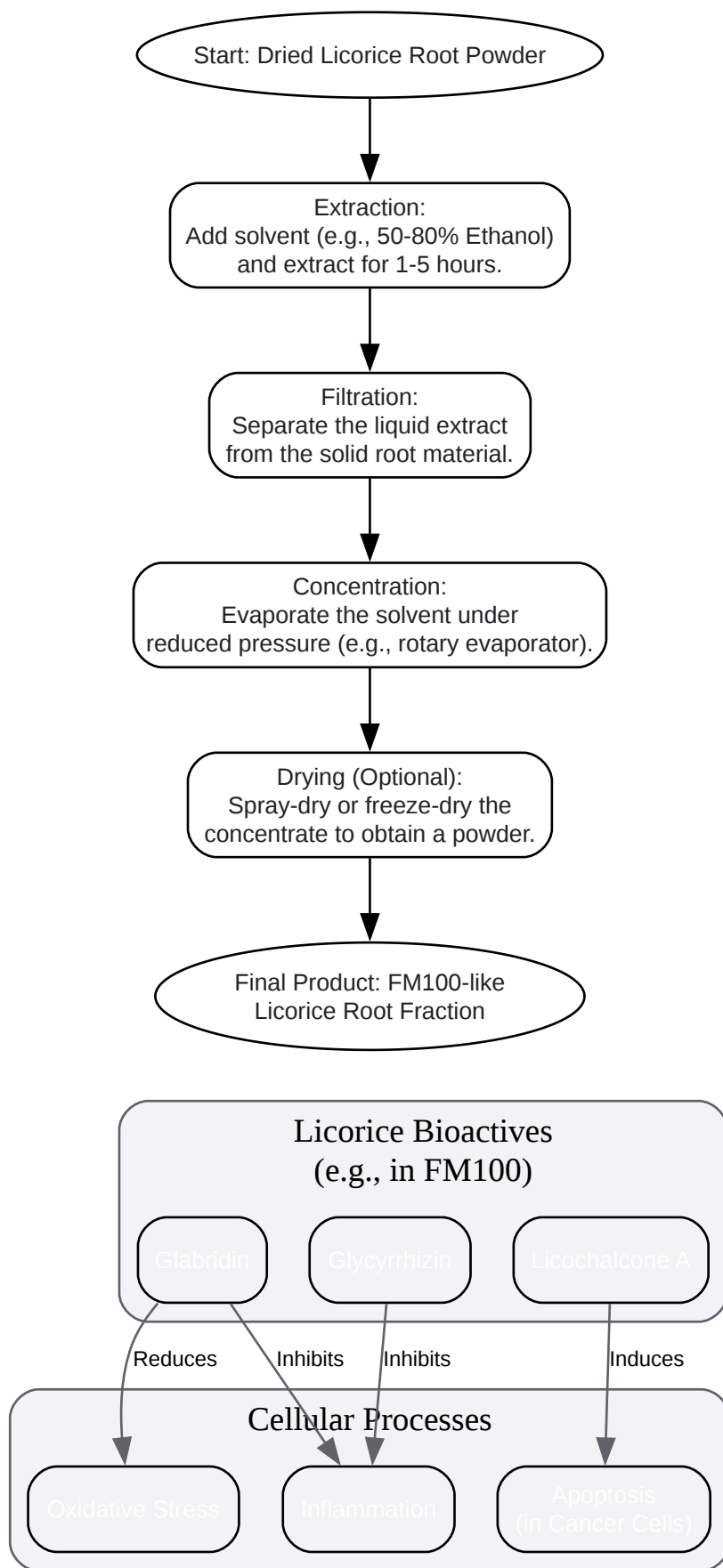
Table 1: Solubility of Major Components in Licorice Root Extracts

Compound	Solvent	Solubility	Reference
Glabridin	Ethanol	~20 mg/mL	[5]
Dimethyl Sulfoxide (DMSO)	~20 mg/mL	[5]	
Dimethylformamide (DMF)	~30 mg/mL	[5]	
Aqueous Buffers (e.g., PBS, pH 7.2)	Sparingly soluble (~0.14 mg/mL after initial dissolution in DMF)	[5]	
Glycyrrhizin	Water	Soluble (as a salt)	[8]
Ethanol/Water mixtures	Soluble		
Total Flavonoids	Dichloromethane	High extraction efficiency	[7]
Ethyl Acetate	High extraction efficiency	[7]	
Acetone	Moderate extraction efficiency	[7]	
Ethanol	Lower extraction efficiency for non-polar flavonoids	[7]	

Troubleshooting Workflow for Solubility Issues

Below is a workflow to help you systematically address solubility problems with FM100.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Peptic ulcer inhibiting properties of a new fraction from licorice root (Fm100). I. Experiental peptic ulcer and general pharmacology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Glycyrrhiza glabra (Licorice): A Comprehensive Review on Its Phytochemistry, Biological Activities, Clinical Evidence and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- 4. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. KR101581240B1 - Preparation method of extract of licorice containing Glycyrrhizic acid and Liquiritin - Google Patents [patents.google.com]
- 7. dergi.fabad.org.tr [dergi.fabad.org.tr]
- 8. Spray drying of liquorice (Glycyrrhiza glabra) extract - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [troubleshooting FM 100 solubility and stability issues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171896#troubleshooting-fm-100-solubility-and-stability-issues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com